

Technical Guide: Physicochemical Properties of 1-Butyl-1-methylpyrrolidinium Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Butyl-1-methylpyrrolidinium chloride

Cat. No.: B1279679

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the molecular weight and density of the ionic liquid **1-Butyl-1-methylpyrrolidinium chloride** ([BMPy]Cl). The information is presented to support research and development activities where this compound is of interest.

Core Physicochemical Data

The fundamental physicochemical properties of **1-Butyl-1-methylpyrrolidinium chloride** are summarized in the table below.

Property	Value	Source
Molecular Weight	177.71 g/mol	[1][2]
	177.72 g/mol	[3][4][5]
Density	Not available in cited literature	
Formula	C ₉ H ₂₀ ClN	[3][4][5]
CAS Number	479500-35-1	[1]

Experimental Protocols: Determination of Density for Ionic Liquids

While an experimentally determined density for **1-Butyl-1-methylpyrrolidinium chloride** is not readily available in the reviewed literature, a standard methodology for its determination involves the use of a densimeter. The following protocol outlines a general procedure for obtaining high-precision density measurements of ionic liquids.

Objective: To accurately measure the density of an ionic liquid across a range of temperatures.

Apparatus:

- Oscillating U-tube densimeter: This instrument measures the density of liquids by relating the oscillation period of a U-shaped tube to the mass of the liquid contained within it.
- Temperature control unit: Integrated with the densimeter to maintain precise temperature control.
- Syringe: For sample injection.
- Cleaning solvents: (e.g., acetone, deionized water)
- Nitrogen or dry air source: For drying the U-tube.

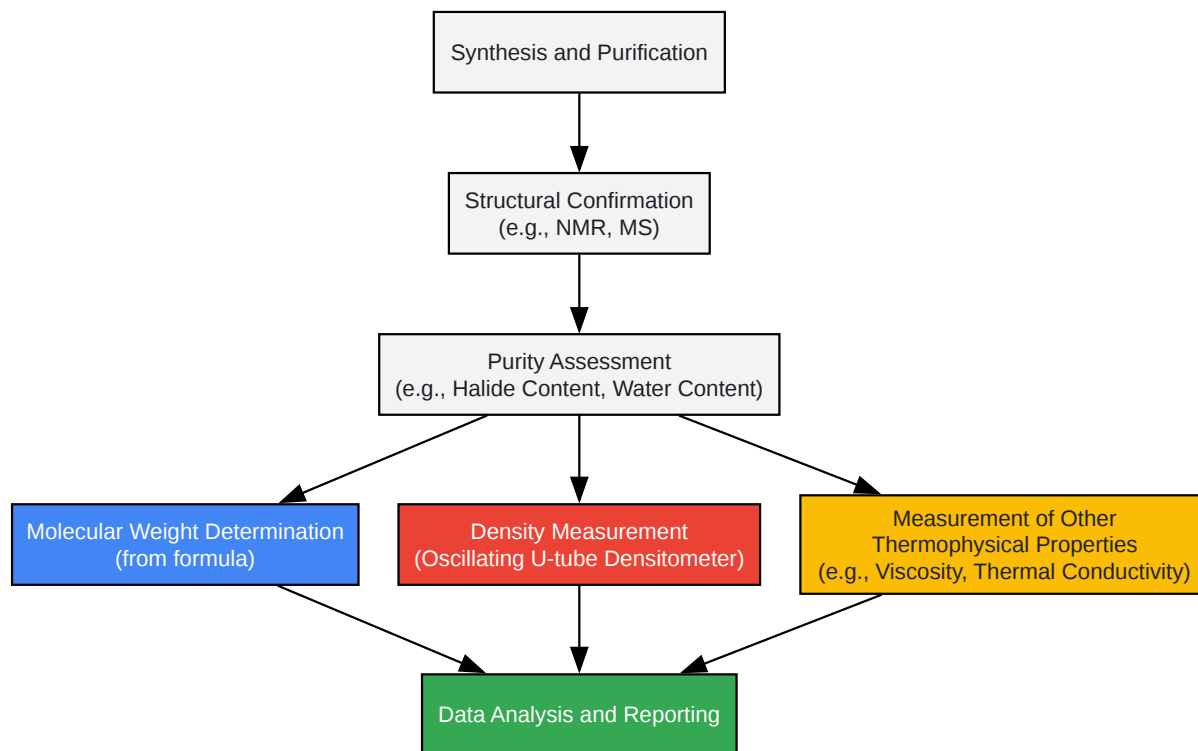
Procedure:

- Calibration:
 - Calibrate the densimeter using two standards of known density, typically dry air and deionized water.
 - Perform the calibration at atmospheric pressure and the desired starting temperature.
- Sample Preparation:
 - Ensure the ionic liquid sample is free of impurities and has been thoroughly dried to minimize the influence of water content on the density measurement.

- Measurement:
 - Inject the ionic liquid sample into the measurement cell of the densimeter using a syringe, ensuring no air bubbles are present.
 - Allow the sample to thermally equilibrate at the set temperature.
 - Record the density reading once the value stabilizes.
 - Measurements are typically performed over a range of temperatures, with the instrument automatically adjusting and stabilizing at each set point.
- Cleaning:
 - After measurement, thoroughly clean the U-tube with appropriate solvents to remove all traces of the ionic liquid.
 - Dry the tube completely with a stream of nitrogen or dry air before the next measurement.

Workflow for Physicochemical Characterization

The logical workflow for the complete physicochemical characterization of an ionic liquid like **1-Butyl-1-methylpyrrolidinium chloride** is depicted below. This process ensures a systematic and comprehensive data collection for the material.



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Caption: Workflow for the physicochemical characterization of ionic liquids.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-Butyl-1-methylpyrrolidinium Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279679#1-butyl-1-methylpyrrolidinium-chloride-molecular-weight-and-density]

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